

Commercial availability of 3-Cyano-5-methoxyisonicotinic acid

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Compound of Interest

Compound Name: 3-Cyano-5-methoxyisonicotinic acid

CAS No.: 1138444-09-3

Cat. No.: B1421137

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Technical Whitepaper: Strategic Sourcing and Application of **3-Cyano-5-methoxyisonicotinic Acid**

Executive Summary

3-Cyano-5-methoxyisonicotinic acid (CAS 1138444-09-3) is a specialized heterocyclic building block critical for the synthesis of advanced pharmaceutical intermediates, particularly in the development of kinase inhibitors and agrochemical actives. Unlike commoditized pyridines, this trisubstituted scaffold presents unique sourcing challenges due to its specific substitution pattern—a carboxylic acid at position 4, flanked by a cyano group at position 3 and a methoxy group at position 5.

This guide provides a comprehensive technical profile, a validated retrosynthetic analysis for custom manufacturing, and a rigorous quality control framework to ensure the integrity of this compound in drug discovery pipelines.

Chemical Profile & Technical Specifications

Understanding the physicochemical properties of **3-Cyano-5-methoxyisonicotinic acid** is essential for predicting its behavior in reaction matrices and biological assays.

Property	Specification
IUPAC Name	3-Cyano-5-methoxypyridine-4-carboxylic acid
CAS Registry Number	1138444-09-3
Molecular Formula	C ₈ H ₆ N ₂ O ₃
Molecular Weight	178.14 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DMF; sparingly soluble in water (acidic pH)
pKa (Predicted)	~3.5 (Carboxylic acid), ~1.5 (Pyridine nitrogen)
Storage Conditions	Inert atmosphere (Ar/N ₂), 2–8°C, Desiccated

Key Structural Insight: The electron-withdrawing cyano group at position 3 significantly reduces the basicity of the pyridine nitrogen, while the methoxy group at position 5 provides a handle for hydrogen bonding interactions in protein active sites. This "push-pull" electronic character makes the C4-carboxylic acid less reactive toward nucleophilic attack compared to unsubstituted isonicotinic acids.

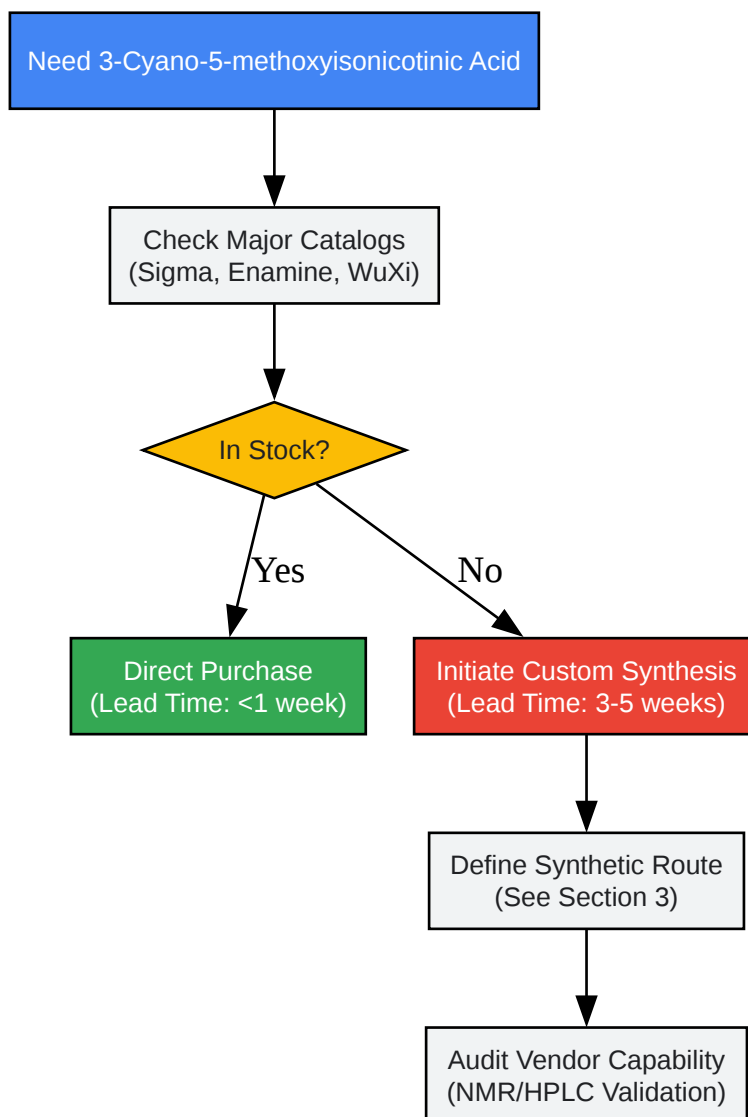
Commercial Availability & Sourcing Strategy

Current Market Status: **3-Cyano-5-methoxyisonicotinic acid** is classified as a "Make-on-Demand" or "Low-Stock" item by major global catalogs. It is rarely held in bulk inventory (kg scale) due to its specialized application.

- **Primary Suppliers:** BOC Sciences, AK Scientific, and specialized aggregators (e.g., ChemicalBook, eChem).
- **Typical Lead Time:** 2–4 weeks (if synthesized on demand).
- **Standard Purity:** 95% (Technical Grade) to 98% (HPLC Grade).

- Cost Estimate: High-value building block; expect pricing in the range of 300 per gram for small research quantities.

Procurement Decision Tree: Researchers must navigate the "In Stock" vs. "Custom Synthesis" decision carefully to avoid project delays.



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Figure 1: Strategic decision logic for sourcing rare heterocyclic building blocks.

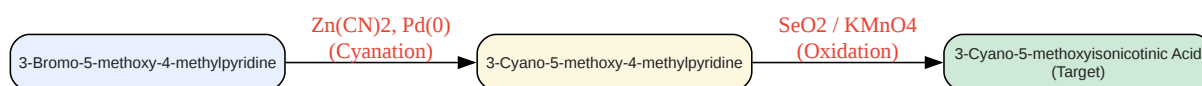
Synthesis & Manufacturing (Expert Analysis)

Since a direct "recipe" is often proprietary to CROs, we provide a Retrosynthetic Analysis based on authoritative pyridine chemistry. This serves as a guide for evaluating custom synthesis proposals from vendors.

The Challenge: Direct functionalization of the C4 position in a 3,5-disubstituted pyridine is sterically and electronically difficult. The Solution: A stepwise approach starting from a 4-methyl precursor (picoline) allows for the construction of the substituents before the final oxidation to the carboxylic acid.

Proposed Synthetic Pathway:

- Starting Material: 3-Bromo-5-methoxy-4-methylpyridine (Commercially available or easily accessible).
- Step 1: Cyanation: Rosenmund-von Braun reaction or Pd-catalyzed cyanation ($\text{Zn}(\text{CN})_2$, $\text{Pd}(\text{PPh}_3)_4$) to install the cyano group.
- Step 2: Oxidation: Oxidation of the C4-methyl group to the carboxylic acid using Selenium Dioxide (SeO_2) or Potassium Permanganate (KMnO_4).



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Figure 2: Proposed retrosynthetic pathway for custom manufacturing.

Critical Control Points:

- Cyanation Efficiency: The methoxy group is an electron-donating group (EDG), which may deactivate the ring for nucleophilic aromatic substitution but facilitates Pd-catalyzed coupling.
- Oxidation Selectivity: Over-oxidation or decarboxylation can occur. The presence of the cyano group (electron-withdrawing) stabilizes the resulting carboxylate but requires careful pH control during workup.

Quality Control & Analytical Validation

When sourcing this compound, "Certificate of Analysis" (CoA) verification is non-negotiable. Use the following parameters to validate the identity and purity of the received material.

A. Proton NMR (^1H -NMR) - DMSO- d_6

- Methoxy Group: Look for a sharp singlet (3H) around δ 3.9 – 4.1 ppm.
- Aromatic Protons:
 - H-2 (Ortho to CN): Singlet or fine doublet around δ 8.5 – 8.8 ppm.
 - H-6 (Ortho to OMe): Singlet or fine doublet around δ 8.3 – 8.6 ppm.
- Carboxylic Acid: A broad singlet (1H) typically $> \delta$ 11.0 ppm (may be exchanged/invisible depending on water content).

B. LC-MS (Liquid Chromatography-Mass Spectrometry)

- Ionization Mode: ESI Positive (ESI+) or Negative (ESI-).
- Expected Mass:
 - $[\text{M}+\text{H}]^+$: 179.14 m/z
 - $[\text{M}-\text{H}]^-$: 177.14 m/z
- Purity Criterion: $>95\%$ area under the curve (AUC) at 254 nm.

Applications in Drug Discovery

1. Kinase Inhibitor Scaffolds: The **3-cyano-5-methoxyisonicotinic acid** core mimics the adenine binding motif found in ATP. The cyano group can form reversible covalent bonds with cysteine residues or serve as a hydrogen bond acceptor, while the carboxylic acid allows for amide coupling to solubilizing tails.

2. Bioisosteric Replacement: This scaffold is often used as a bioisostere for:

- 2,6-Disubstituted benzoic acids: Improving metabolic stability (reducing glucuronidation).
- Indazoles: Providing a monocyclic alternative with different solubility profiles.

References

- PubChem. (2024). Compound Summary: **3-Cyano-5-methoxyisonicotinic acid**.^{[1][2][3]} National Library of Medicine. Retrieved from [[Link](#)]

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